

synthesis of APIs using (s)-3-Fluoropyrrolidine hydrochloride

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Compound of Interest

Compound Name: (s)-3-Fluoropyrrolidine hydrochloride

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Conclusion

(s)-3-Fluoropyrrolidine hydrochloride serves as a critical and versatile building block in the synthesis of diverse and potent APIs. The protocols outlined in these application notes provide a foundation for researchers to explore the synthesis of [1]novel DPP-IV inhibitors, tyrosine kinase inhibitors, and antitrypanosomal agents. The strategic incorporation of the fluoropyrrolidine moiety offers a promising avenue for the development of next-generation therapeutics with improved pharmacological properties. Researchers are encouraged to adapt and optimize these methodologies for their specific molecular targets.

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References

- 1. researchgate.net [researchgate.net]
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